

"Boroval" not dissolving in recommended solvent

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Compound of Interest			
Compound Name:	Boroval		
Cat. No.:	B1234990	Get Quote	

Technical Support Center: Boroval

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **Boroval**.

Troubleshooting Guide: Dissolution Issues

Q1: My "Boroval" is not dissolving in the recommended solvent. What could be the cause?

A1: This is an unexpected issue as **Boroval** is formulated as a water-soluble liquid. Difficulties with dissolution may stem from several factors related to the solvent, the concentration, or the specific experimental conditions. Here is a step-by-step guide to troubleshoot the problem.

Initial Verification:

- Confirm Product Identity: Please ensure the product you are using is indeed "**Boroval**," a boron supplement complexed with ethanolamine, intended for agricultural use.[1][2][3] It is a liquid formulation that should readily dissolve in water.[2]
- Check for Contamination: Visually inspect your **Boroval** solution for any particulates, precipitates, or signs of contamination that might interfere with dissolution.

Troubleshooting Steps:



- Solvent Selection: **Boroval** is designed to be soluble in water for applications like foliar feeding and fertigation.[1][2] If you are using a non-aqueous solvent, it is highly likely that this is the cause of the dissolution issue. We recommend attempting to dissolve **Boroval** in deionized water.
- Concentration: While **Boroval** is water-soluble, attempting to create a highly concentrated stock solution beyond its solubility limit could result in incomplete dissolution. Please refer to the typical application rates in the table below to get an idea of recommended dilutions.
- pH of the Solvent: The pH of your solvent could potentially affect the stability of the boronethanolamine complex. While the product is designed for use with water, extreme pH values may cause issues. Try dissolving **Boroval** in a neutral pH buffer to see if this resolves the problem.
- Temperature: The solubility of many substances is temperature-dependent. If you are working at a low temperature, try gently warming the solvent (e.g., to 25-30°C) while stirring to see if this improves dissolution. Do not overheat, as this could degrade the product.

If you have followed these steps and are still experiencing issues, please proceed to the detailed experimental protocol for a systematic solubility test.

Frequently Asked Questions (FAQs)

Q2: What is the composition of **Boroval**?

A2: **Boroval** is a liquid formulation containing boron complexed with ethanolamine.[1][2][3] This formulation is designed to enhance the absorption of boron by plants.[3] The typical boron content is around 11%.[2]

Q3: What are the physical and chemical properties of **Boroval**?

A3: Boroval is a liquid soluble solution with a density of approximately 1.370 g/mL at 25°C.[1]

Q4: Are there any known incompatibilities for **Boroval**?

A4: It is recommended not to mix **Boroval** with oils, sulfur, calcium, or products with a highly acidic or alkaline reaction.[3]



Quantitative Data Summary

The following table summarizes the recommended application dosages for **Boroval** in various agricultural contexts. This may provide a useful reference for preparing solutions of relevant concentrations in a laboratory setting.



Crop	Application Timing	Foliar Application Dosage (mL/100L)	Fertigation Dosage (L/ha)
Tomato, Pepper, Eggplant, Melon, Watermelon, Cucumber, Zucchini, Strawberry	Pre-flowering, with 2-3 applications 7-10 days apart	80-100	3-6
Potato, Carrot	During tuber or root filling, every 10-15 days	0.8-1 L/ha	3-6
Grapes, Apple, Citrus	Pre-flowering, flowering, fruit set, post-harvest	80-120	4-6
Peach, Plum, Cherry, Walnut	Pre-flowering, flowering, fruit set, post-harvest	40-60	4-6
Mango, Coffee, Avocado, Cacao	Pre-flowering, flowering, and fruit set	50-70	4-6
Pineapple	Every 15 days	100-120	3-5
Flowers and Ornamentals	Every 10-15 days	30-50	3-5
Cabbage, Broccoli	Every 10-15 days	150-200	3-6
Sugarcane	Every 25-30 days	1-1.5 L/ha	3-6
Agave	Every month	80-100	3-6
Cotton	2-3 applications during capsule formation	60-80	3-6

Data sourced from product technical sheets.[1][2]



Experimental Protocols

Protocol 1: Systematic Solubility Test

This protocol outlines a systematic approach to determine the solubility of **Boroval** in your specific experimental context.

Materials:

- Boroval sample
- Selection of solvents (e.g., deionized water, ethanol, methanol, DMSO, PBS buffer at pH 7.4)
- Volumetric flasks
- Stir plate and magnetic stir bars
- Vortex mixer
- Centrifuge
- Analytical balance
- pH meter

Methodology:

- Solvent Screening (Qualitative): a. To a series of test tubes, add 1 mL of each selected solvent. b. Add a small, pre-weighed amount of **Boroval** (e.g., 10 mg) to each tube. c. Vortex each tube for 30 seconds. d. Visually inspect for dissolution. Note any undissolved material.
- Determining Solubility Limit (Quantitative) in Promising Solvents: a. Based on the qualitative screen, select the solvent(s) in which Boroval appeared most soluble. b. Prepare a series of saturated solutions by adding increasing, known amounts of Boroval to a fixed volume of the solvent in separate flasks. c. Stir the solutions vigorously at a constant temperature (e.g., 25°C) for a set period (e.g., 24 hours) to ensure equilibrium is reached. d. After stirring, allow the solutions to sit undisturbed for a short period to allow any undissolved material to settle.
 e. Carefully collect the supernatant. For solutions with suspended particles, centrifuge at a



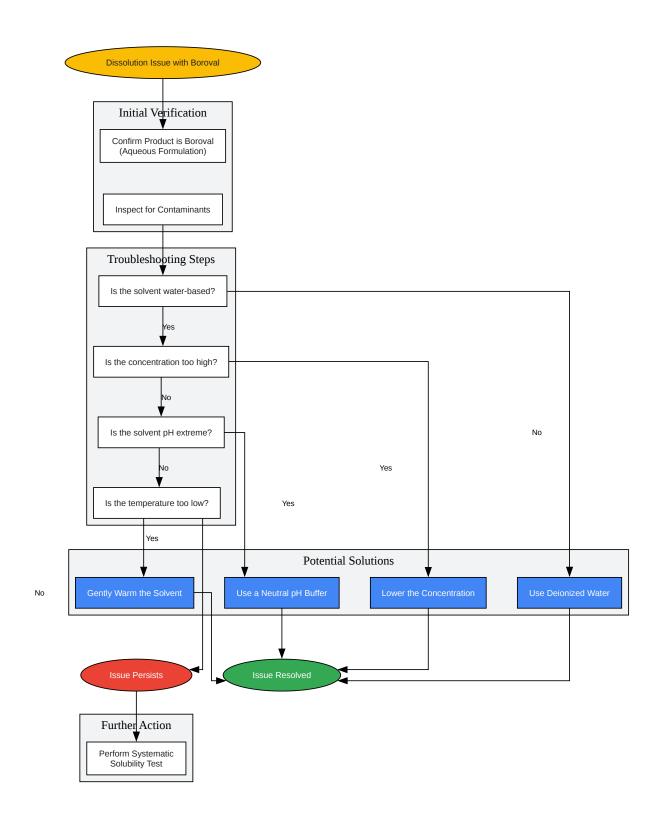




high speed (e.g., $10,000 \times g$) for 10 minutes and collect the clear supernatant. f. Quantify the concentration of boron in the supernatant using an appropriate analytical technique (e.g., ICP-MS or a colorimetric assay). This will give you the solubility limit in that solvent.

Visualizations





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Caption: Troubleshooting workflow for **Boroval** dissolution issues.



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